

(5,6-Dichloropyridin-3-yl)methanol physical properties

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Compound of Interest

Compound Name: (5,6-Dichloropyridin-3-yl)methanol

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An In-depth Technical Guide to the Physical Properties of **(5,6-Dichloropyridin-3-yl)methanol**

For researchers, scientists, and professionals in drug development, a thorough understanding of the physicochemical properties of chemical intermediates is fundamental. **(5,6-Dichloropyridin-3-yl)methanol** is a substituted pyridine derivative of interest in medicinal chemistry and agrochemical synthesis. Its dichlorinated pyridine core and hydroxymethyl group make it a versatile building block. This guide provides a detailed overview of its key physical properties, outlines standard experimental methodologies for their determination, and presents a logical workflow for chemical characterization.

Physicochemical Data

(5,6-Dichloropyridin-3-yl)methanol is an organic compound that typically appears as a solid, ranging in color from white to pale yellow or brown.^[1] The presence of a hydroxymethyl group allows it to participate in hydrogen bonding, rendering it soluble in polar solvents like water and alcohols.^[1]

Identification and Structure

Identifier	Value
IUPAC Name	(5,6-dichloropyridin-3-yl)methanol[2]
CAS Number	54127-30-9[1][2]
Molecular Formula	C ₆ H ₅ Cl ₂ NO[1][2]
SMILES	<chem>C(O)C=1C=C(Cl)C(Cl)=NC1</chem> [1]
InChI	InChI=1S/C6H5Cl2NO/c7-5-1-4(3-10)2-9-6(5)8/h1-2,10H,3H2[1][2]
InChIKey	ZOFUUOULXZPZHP-UHFFFAOYSA-N[1][2]

Physical Properties

A summary of the key physical properties is presented below. Note that some values are predicted based on computational models.

Property	Value
Molecular Weight	178.02 g/mol [3]
Appearance	White to gray to brown powder or crystal; solid[1]
Melting Point	76 °C[3]
Boiling Point	297.7 ± 35.0 °C (Predicted)[3]
Density	1.478 g/cm ³ (Predicted)[3]
Solubility	Soluble in polar solvents (e.g., water, alcohols) [1]

Hazard Information

According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, **(5,6-Dichloropyridin-3-yl)methanol** is associated with the following hazards:

- H315: Causes skin irritation[2]

- H319: Causes serious eye irritation[2]
- H335: May cause respiratory irritation[2]
- H302: Harmful if swallowed[2]

Appropriate personal protective equipment (PPE) and handling procedures are required when working with this compound.

Experimental Protocols

While specific experimental protocols for the determination of physical properties for this exact compound are not detailed in the available literature, the following are standard, widely accepted methodologies used in chemical research to obtain such data.

Melting Point Determination

The melting point is a critical indicator of purity.

- Apparatus: Digital melting point apparatus (e.g., Thomas-Hoover Uni-Melt) or a simple Thiele tube setup.
- Methodology:
 - A small, dry sample of **(5,6-Dichloropyridin-3-yl)methanol** is finely crushed and packed into a capillary tube to a height of 2-3 mm.
 - The capillary tube is placed in the heating block of the apparatus.
 - The sample is heated at a rapid rate initially (e.g., 10-15 °C/min) to approach the approximate melting point.
 - The rate of heating is then slowed to 1-2 °C/min as the expected melting point approaches.
 - The temperature range is recorded from the point at which the first drop of liquid appears to the point at which the entire sample has melted into a clear liquid. For a pure compound, this range should be narrow (0.5-2 °C).

Boiling Point Determination (Predicted)

The reported boiling point is a predicted value. Experimental determination for high-boiling-point solids can be performed under vacuum to prevent decomposition.

- Apparatus: Distillation apparatus with a short-path head, a micro-ebulliometer, or a Sivolobov block.
- Methodology (Micro-scale):
 - A small amount of the sample (50-100 μL) is placed in a small test tube.
 - A sealed capillary tube (sealed at the top) is inverted and placed into the liquid.
 - The assembly is heated gently in a heating block or oil bath.
 - As the liquid heats, air trapped in the capillary will bubble out.
 - Heating continues until a steady stream of bubbles emerges from the capillary.
 - The heat source is removed, and the liquid is allowed to cool slowly.
 - The boiling point is the temperature at which the liquid is drawn back into the capillary tube. This measurement can be correlated to atmospheric pressure or performed under reduced pressure.

Solubility Assessment

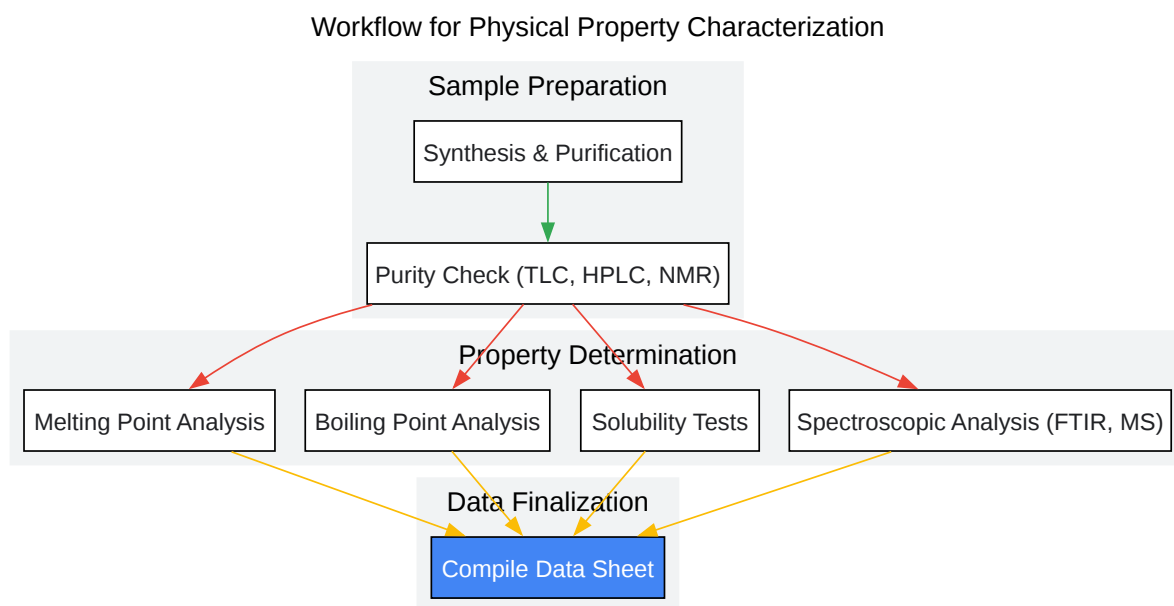
Solubility is determined through qualitative or quantitative analysis.

- Apparatus: Vials or test tubes, vortex mixer, analytical balance.
- Methodology (Qualitative):
 - A small, pre-weighed amount of **(5,6-Dichloropyridin-3-yl)methanol** (e.g., 1-5 mg) is added to a vial containing a known volume of a solvent (e.g., 1 mL).
 - The mixture is agitated vigorously using a vortex mixer and observed for dissolution.

- The process is repeated with various polar and non-polar solvents (e.g., water, ethanol, methanol, dichloromethane, hexane) to characterize its solubility profile. Observations are recorded as soluble, partially soluble, or insoluble.

Visualization of Workflow

The following diagram illustrates a standard workflow for the characterization of a novel or synthesized chemical compound, a process for which the data in this guide would be essential.



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Caption: A logical workflow for the characterization of a chemical compound.

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References

- 1. CAS 54127-30-9: (5,6-Dichloropyridin-3-yl)methanol [cymitquimica.com]
- 2. (5,6-Dichloropyridin-3-yl)methanol | C₆H₅Cl₂NO | CID 21882961 - PubChem [pubchem.ncbi.nlm.nih.gov]
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- To cite this document: BenchChem. [(5,6-Dichloropyridin-3-yl)methanol physical properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b122614#5-6-dichloropyridin-3-yl-methanol-physical-properties]

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